

N-(2,6-Dichlorophenyl)anthranilic acid IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-(2,6-Dichlorophenyl)anthranilic acid*

Cat. No.: B028810

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An In-depth Technical Guide to 2-((2,6-dichlorophenyl)amino)benzoic acid

This technical guide provides a comprehensive overview of **N-(2,6-Dichlorophenyl)anthranilic acid**, including its chemical identity, synthesis, and biological relevance. The content is tailored for researchers, scientists, and professionals in drug development.

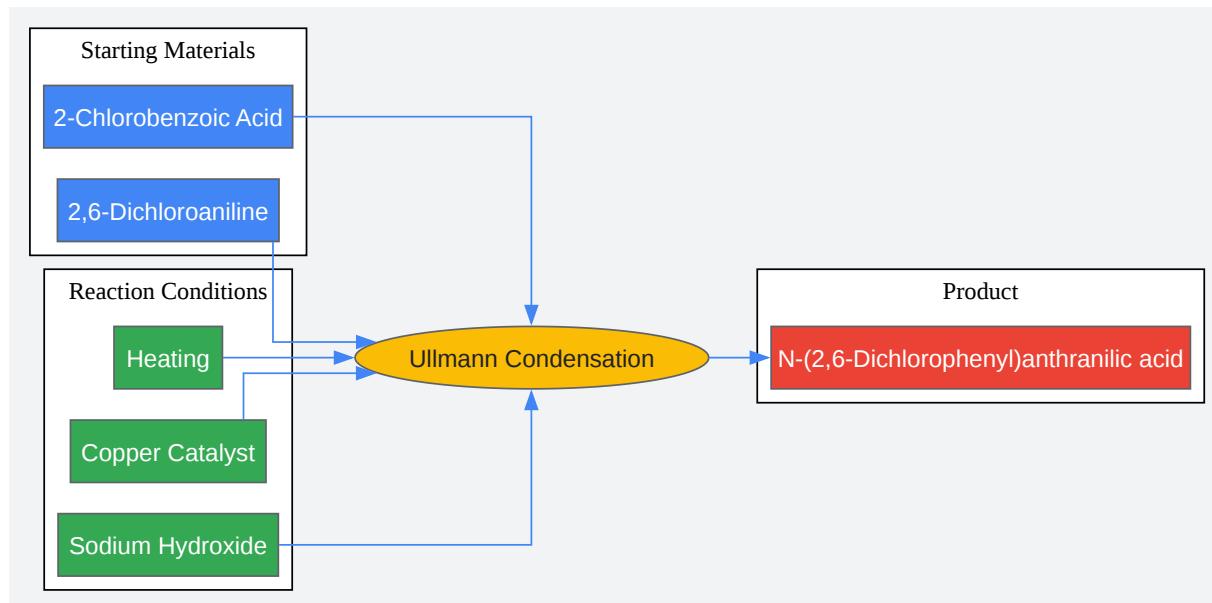
Chemical Identity

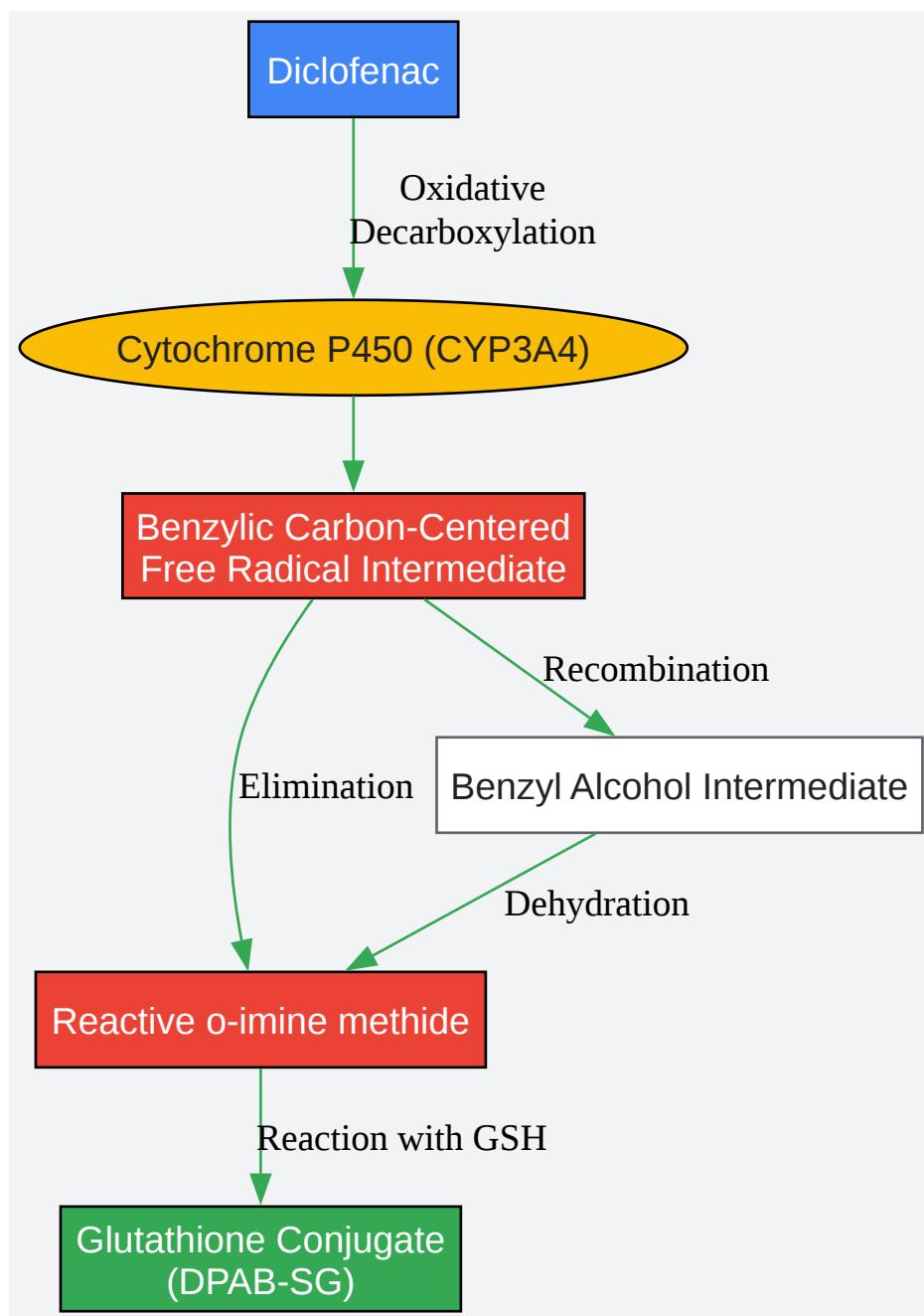
The IUPAC name for **N-(2,6-Dichlorophenyl)anthranilic acid** is 2-((2,6-dichlorophenyl)amino)benzoic acid.^{[1][2][3]} It is also known by several synonyms, including N-(2,6-dichloroanilino)benzoic acid and is recognized as a metabolite of the widely used nonsteroidal anti-inflammatory drug (NSAID), diclofenac, often referred to as Diclofenac Carboxylic Acid.^{[1][3][4]}

Identifier	Value
IUPAC Name	2-((2,6-dichlorophenyl)amino)benzoic acid
CAS Number	13625-57-5
Molecular Formula	C13H9Cl2NO2
Molecular Weight	282.12 g/mol [1] [2]
Canonical SMILES	C1=CC=C(C(=C1)C(=O)O)NC2=C(C=CC=C2Cl)Cl
InChI Key	FAFKIFYBYASEDL-UHFFFAOYSA-N

Synthesis Protocols

The synthesis of 2-((2,6-dichlorophenyl)amino)benzoic acid is a key process in the production of related pharmaceutical compounds. One common laboratory-scale method involves the reaction of 2,6-dichloroaniline with a suitable benzoic acid derivative. A general workflow for its synthesis is outlined below.





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References

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- To cite this document: BenchChem. [N-(2,6-Dichlorophenyl)anthranilic acid IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b028810#n-2-6-dichlorophenyl-anthranilic-acid-iupac-name>]

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